

An In-depth Technical Guide to Cyclohexyl Formate

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Compound of Interest

Compound Name: Cyclohexyl formate

Cat. No.: B3266764

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This technical guide provides a comprehensive overview of **cyclohexyl formate**, including its chemical identity, physicochemical properties, synthesis protocols, and safety information. The content is tailored for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity

IUPAC Name: **cyclohexyl formate**^[1]

Synonyms:

- Formic acid, cyclohexyl ester^{[1][2][3]}
- Cyclohexanol, formate^{[1][2][4]}
- FEMA No. 2353^[1]
- NSC 11766^{[1][2][3]}
- UNII-ESO2F2836U^[1]

Cyclohexyl formate is a carboxylic ester characterized by a pleasant, cherry-like odor.^{[1][5]} It is a colorless liquid and is used as a synthetic flavoring agent in the food and fragrance industries.^{[5][6][7]}

Physicochemical Properties

The quantitative data for **cyclohexyl formate** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[1] [2] [8]
Molecular Weight	128.17 g/mol	[1]
Appearance	Light colourless liquid	[1] [6]
Odor	Pleasant, cherry-like	[1] [5]
Boiling Point	162.0 to 163.0 °C @ 760 mmHg	[1] [7]
Density	0.98 g/cm ³ to 1.060 g/cm ³	[1] [6]
Flash Point	48.89 to 53.3 °C	[6] [7]
Refractive Index	1.439 to 1.445 @ 20.0 °C	[1] [7]
Water Solubility	Insoluble	[1] [6]
Solubility	Soluble in acetic and formic acid	[1] [6]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	4351-54-6	[1] [2] [5]
EC Number	224-415-3	[1] [6]
PubChem CID	20358	[1] [8]
FEMA Number	2353	[1] [7]
JECFA Number	1095	[1] [7]

Experimental Protocols

Several methods for the synthesis of **cyclohexyl formate** have been reported. The following are detailed methodologies for key experimental procedures.

3.1. Synthesis from Cyclohexanol and Formic Acid

This method involves the direct esterification of cyclohexanol with formic acid.

- Reaction: A mixture of cyclohexyl alcohol and concentrated formic acid is prepared.[\[5\]](#)
- Catalyst: Sulfuric acid is typically used as a catalyst.[\[5\]](#)
- Procedure: The alcohol-acid mixture is distilled in the presence of excess acid to drive the reaction towards the formation of the ester.[\[5\]](#)
- Purification: The resulting **cyclohexyl formate** is then purified, likely through distillation, to remove unreacted starting materials and the catalyst.

3.2. Synthesis via Reactive Distillation

A two-step process for the production of cyclohexanol involves the formation of **cyclohexyl formate** as an intermediate.

- Step 1: Esterification: Cyclohexene is reacted with formic acid in a reactive distillation column to produce **cyclohexyl formate**.[\[9\]](#)

- Step 2: Hydrolysis: The produced **cyclohexyl formate** is then hydrolyzed in a second reactive distillation column to yield cyclohexanol and regenerate formic acid.[9]

3.3. Preparation from Benzoic Acid

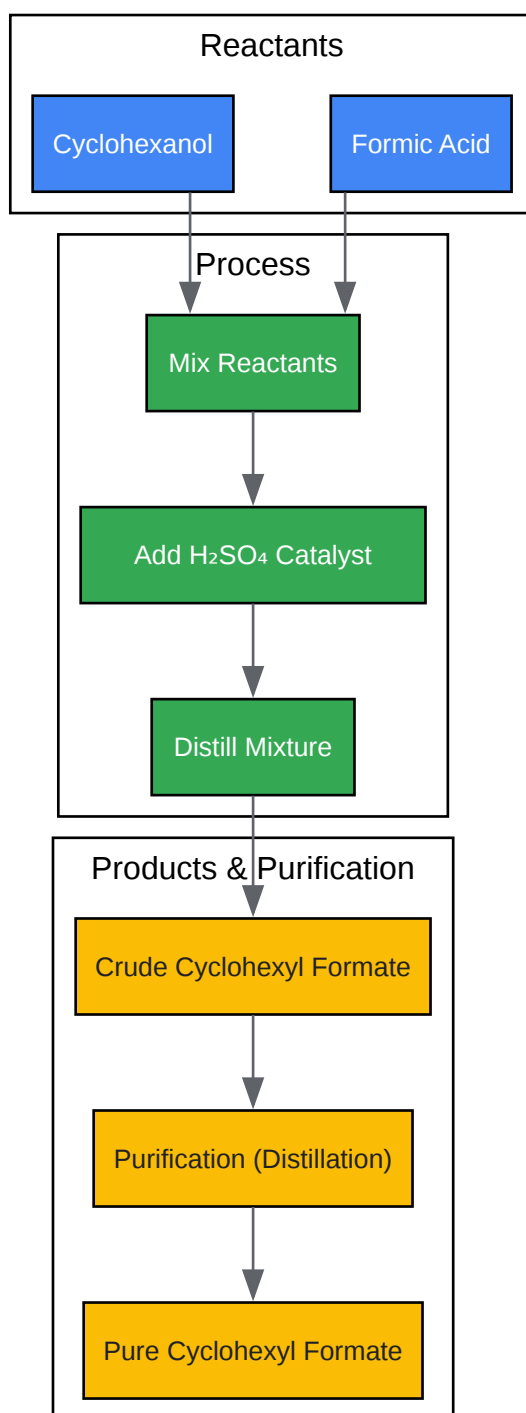
A patented method describes the preparation of **cyclohexyl formate** (referred to as cyclohexyl formic acid in the patent) from benzoic acid.

- Catalyst Preparation: A nickel-aluminum-iron-copper alloy is treated with an alkali solution (e.g., sodium hydroxide) to create the hydrogenation catalyst.[10]
- Hydrogenation Reaction: Benzoic acid is subjected to a reduction reaction with hydrogen gas in the presence of the prepared catalyst.[10]
- Reaction Conditions: The reaction is carried out in a solvent such as ethanol, at a temperature of 65-80 °C and a hydrogen pressure of 0.5-0.8 MPa.[10]
- Post-treatment: After the reaction is complete, the product is isolated and purified.[10]

Diagrams

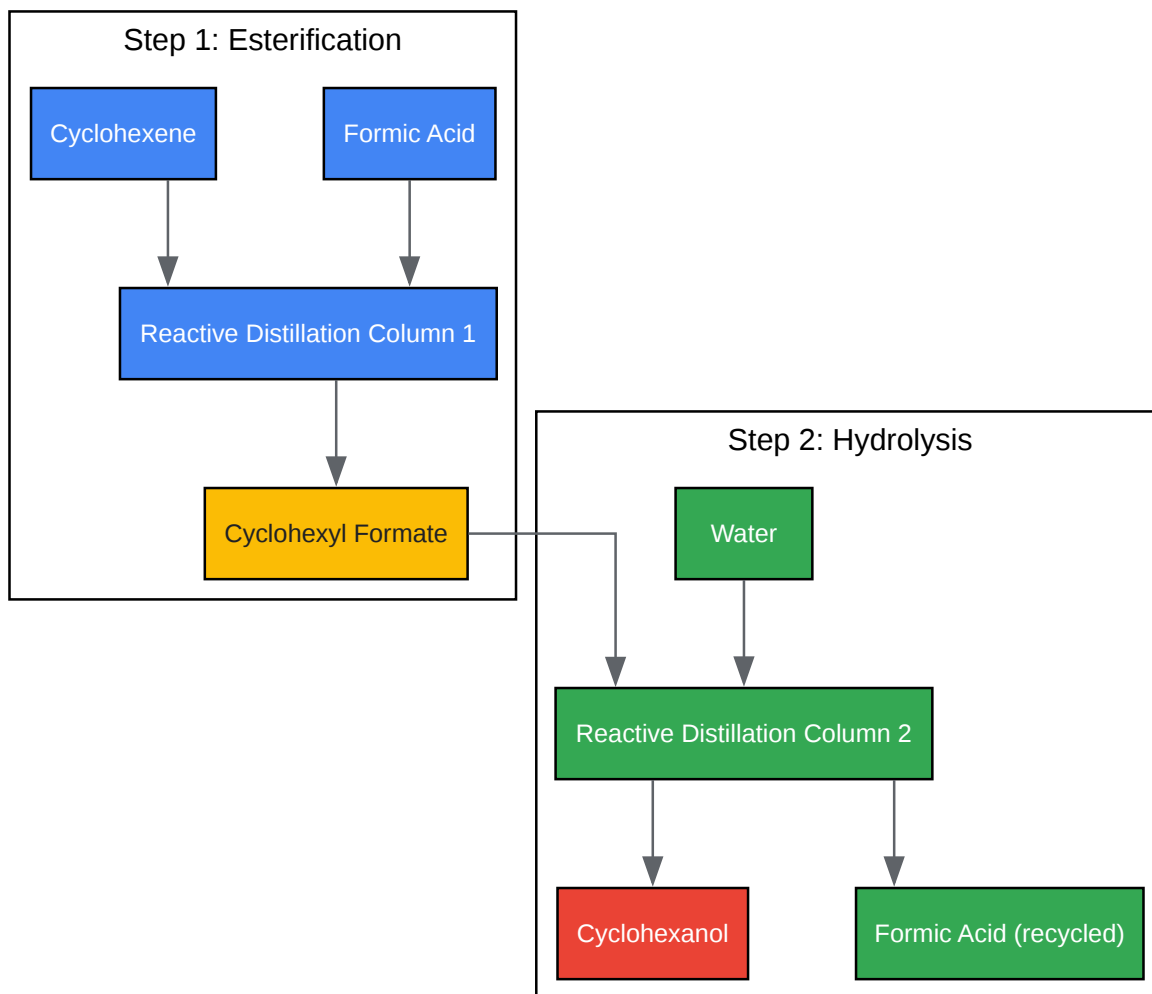
4.1. Experimental Workflows

The following diagrams illustrate the workflows for the synthesis of **cyclohexyl formate**.



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Caption: Synthesis of **Cyclohexyl Formate** from Cyclohexanol.



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Caption: Two-step synthesis of Cyclohexanol via **Cyclohexyl Formate**.

Safety and Handling

Cyclohexyl formate is classified as a flammable liquid and vapor.^{[1][11]}

Table 3: GHS Hazard Information

Hazard Statement	Precautionary Statements	Source
H226: Flammable liquid and vapour	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. P403+P235: Store in a well-ventilated place. Keep cool.	[4][8][11]

Handling Recommendations:

- Handle in a well-ventilated area.[11]
- Wear suitable protective clothing, gloves, and eye/face protection.[11]
- Avoid contact with skin and eyes.[11]
- Use non-sparking tools and take measures to prevent static discharges.[11]
- Store in a tightly closed container in a cool, well-ventilated place.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[11]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[11]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a doctor or Poison Control Center immediately.[11]

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